

stability and storage conditions for 4-Fluoroisoquinoline

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Compound of Interest

Compound Name: 4-Fluoroisoquinoline

Cat. No.: B1268607

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An In-depth Technical Guide to the Stability and Storage of **4-Fluoroisoquinoline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Fluoroisoquinoline is a fluorinated heterocyclic compound of interest in medicinal chemistry and drug discovery, serving as a key building block for various bioactive molecules.^[1] The fluorine substituent can enhance metabolic stability, lipophilicity, and target binding affinity of the parent molecule.^[1] Understanding the stability and appropriate storage conditions of **4-Fluoroisoquinoline** is crucial for maintaining its purity, integrity, and reactivity in research and development settings. This guide provides a comprehensive overview of the known stability profile, recommended storage conditions, and general methodologies for assessing the stability of **4-Fluoroisoquinoline**, based on available data and established guidelines for pharmaceutical compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Fluoroisoquinoline** is presented in Table 1.

Table 1: Chemical and Physical Properties of **4-Fluoroisoquinoline**

Property	Value	Reference
CAS Number	394-67-2	[2]
Molecular Formula	C ₉ H ₆ FN	[2]
Molecular Weight	147.15 g/mol	[2]
Appearance	White to light yellow powder or lump	N/A
Purity	Typically >98%	[1]

Recommended Storage and Handling

Proper storage and handling are critical for preserving the quality of **4-Fluoroisoquinoline**. The recommended conditions are summarized in Table 2.

Table 2: Recommended Storage and Handling Conditions for **4-Fluoroisoquinoline**

Condition	Recommendation	Rationale
Temperature	Store in a cool, dark place.	To minimize thermal degradation.
Atmosphere	Store under an inert atmosphere (e.g., argon, nitrogen).	To prevent oxidation and degradation from atmospheric moisture.
Light Exposure	Protect from light.	To prevent photochemical degradation.
Incompatibilities	Avoid strong oxidizing agents, strong acids, and strong bases.	To prevent chemical reactions that could degrade the compound.

Stability Profile

While specific quantitative stability data for **4-Fluoroisoquinoline** is not extensively available in the public domain, its stability can be inferred from its chemical structure and general

knowledge of similar heterocyclic compounds. The compound is expected to be susceptible to degradation under certain stress conditions.

Forced Degradation Studies

Forced degradation, or stress testing, is essential for identifying potential degradation products and establishing the intrinsic stability of a compound.^{[3][4]} These studies are typically performed under more extreme conditions than those used for accelerated stability testing.^[5]

Table 3: Summary of Potential Degradation Pathways

Stress Condition	Potential Degradation Pathway
Acidic/Basic Hydrolysis	The isoquinoline ring system can be susceptible to hydrolysis under strong acidic or basic conditions, potentially leading to ring opening or other transformations.
Oxidation	Exposure to oxidizing agents may lead to the formation of N-oxides or other oxidation products.
Photochemical Degradation	Aromatic heterocyclic compounds can be sensitive to light, leading to various photochemical reactions.
Thermal Degradation	High temperatures can induce decomposition of the molecule.

Experimental Protocols for Stability Assessment

The following are generalized protocols for conducting forced degradation studies on **4-Fluoroisoquinoline**, based on ICH guidelines and common practices in the pharmaceutical industry.^[6]

General Protocol for Forced Degradation Studies

- **Sample Preparation:** Prepare solutions of **4-Fluoroisoquinoline** in appropriate solvents (e.g., acetonitrile, methanol, water) at a known concentration.

- Stress Conditions: Expose the samples to various stress conditions as outlined in Table 3.
 - Acidic Hydrolysis: Treat with an acidic solution (e.g., 0.1 M HCl) at elevated temperatures (e.g., 60-80 °C).
 - Basic Hydrolysis: Treat with a basic solution (e.g., 0.1 M NaOH) at elevated temperatures.
 - Oxidation: Treat with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
 - Photostability: Expose to light according to ICH Q1B guidelines.
 - Thermal Stress: Heat the solid compound or a solution at elevated temperatures.
- Time Points: Collect samples at various time points to monitor the extent of degradation.
- Analysis: Analyze the samples using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).^[7]
- Data Evaluation: Quantify the amount of **4-Fluoroisoquinoline** remaining and identify and quantify any degradation products.

Development of a Stability-Indicating HPLC Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient without interference from degradation products, impurities, or excipients.^[3]

Protocol for Method Development:

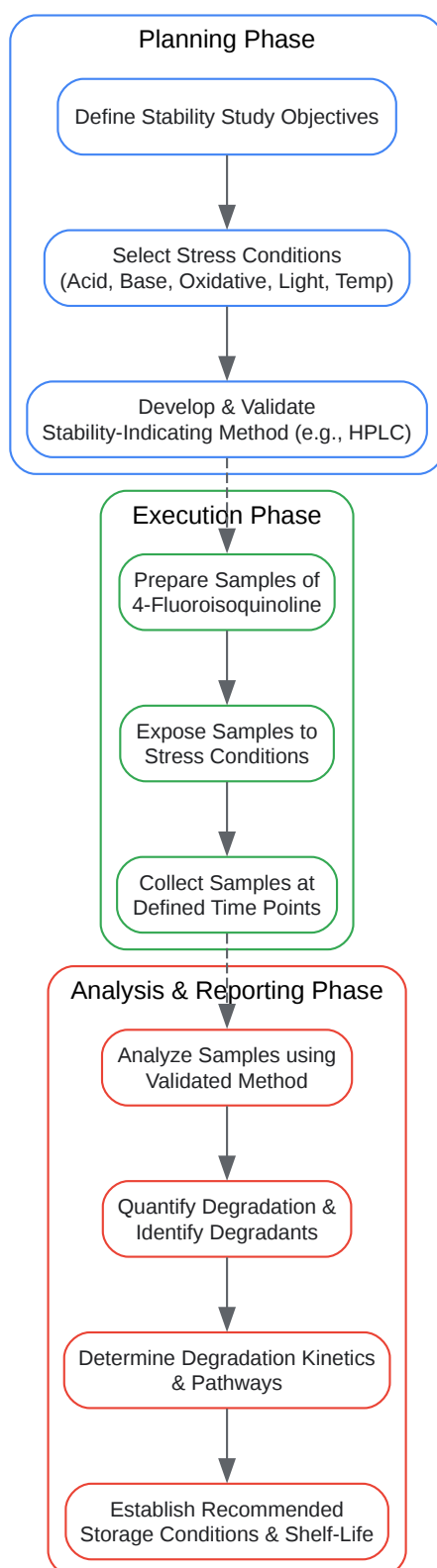
- Column Selection: Choose a suitable HPLC column (e.g., C18) that provides good separation of the parent compound from its potential degradation products.
- Mobile Phase Optimization: Develop a mobile phase (a mixture of solvents like acetonitrile, methanol, and water with a buffer) that achieves optimal resolution.
- Detector Wavelength Selection: Determine the optimal UV wavelength for detecting **4-Fluoroisoquinoline** and its degradation products.

- Method Validation: Validate the method according to ICH Q2(R1) guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.[5]

Visualizations

General Workflow for Stability Testing

The following diagram illustrates a typical workflow for assessing the stability of a chemical compound like **4-Fluoroisoquinoline**.

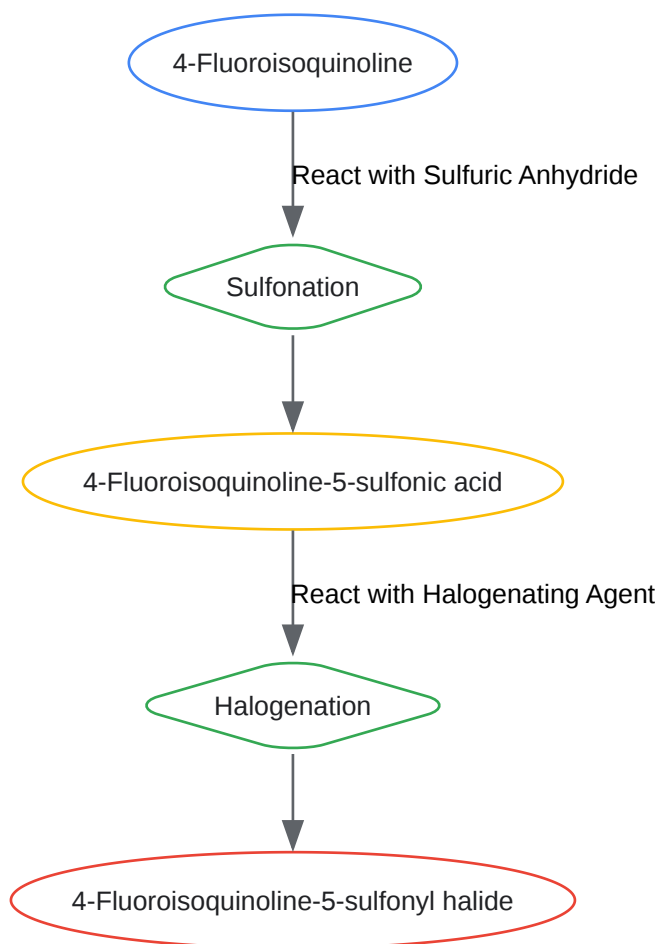


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Caption: A generalized workflow for conducting a stability study of **4-Fluoroisoquinoline**.

Logical Relationship in Synthesis

The following diagram illustrates a simplified logical flow for a potential synthesis route of a **4-Fluoroisoquinoline** derivative, specifically **4-fluoroisoquinoline-5-sulfonyl chloride**.^[8]



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Caption: A simplified logical flow for the synthesis of **4-fluoroisoquinoline-5-sulfonyl halide**.

Conclusion

4-Fluoroisoquinoline is a valuable research chemical with potential applications in drug discovery. While specific stability data is limited, adherence to standard storage and handling protocols for air- and moisture-sensitive compounds is recommended to ensure its quality. The experimental protocols outlined in this guide, based on established industry practices, provide a framework for researchers to conduct their own stability assessments and to develop a deeper understanding of the compound's degradation profile. Further research into the

quantitative stability of **4-Fluoroisoquinoline** under various conditions would be beneficial for its broader application.

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